

Stability and storage conditions for (1R)-(+)-cis-Pinane

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Compound of Interest

Compound Name: (1R)-(+)-cis-Pinane

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Technical Support Center: (1R)-(+)-cis-Pinane

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **(1R)-(+)-cis-Pinane**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term and long-term storage condition for **(1R)-(+)-cis-Pinane**?

A1: For optimal stability, **(1R)-(+)-cis-Pinane** should be stored in a cool, dry, and dark location in a tightly sealed container.^{[1][2]} For long-term storage, refrigeration at 2-8°C is recommended.^[3] The area should be well-ventilated and secured from ignition sources.^{[1][4]}

Q2: What are the primary degradation products of **(1R)-(+)-cis-Pinane**?

A2: The primary degradation product upon exposure to air is 2-pinane hydroperoxide, formed through an autoxidation process.^[5] This reaction proceeds via a radical chain mechanism. Further oxidation can lead to the formation of other products such as pinonic acid.^[5]

Q3: How does the stability of cis-Pinane compare to its trans-isomer?

A3: The stereochemistry of the pinane isomer plays a significant role in the rate of autoxidation. cis-Pinane oxidizes approximately ten times faster than its trans-isomer.^[5]

Q4: Is **(1R)-(+)-cis-Pinane** sensitive to light?

A4: While specific photostability studies are not readily available in the provided search results, it is a general best practice for storing organic compounds, especially those prone to radical reactions, to protect them from light. Therefore, storing it in a dark location or using an amber-colored container is recommended.[1][2]

Q5: What analytical techniques are suitable for assessing the purity of **(1R)-(+)-cis-Pinane**?

A5: The purity of **(1R)-(+)-cis-Pinane** and the separation of its isomers can be effectively monitored using analytical techniques such as Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy.[5] For enantiomeric resolution, chiral Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the methods of choice.[2]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Decreased purity over time	Improper storage (exposure to air, light, or high temperatures).	- Ensure the container is tightly sealed and flushed with an inert gas like nitrogen or argon before sealing.- Store at the recommended temperature of 2-8°C.- Protect the container from light by storing it in a dark place or using an amber vial.
Presence of unexpected peaks in GC/HPLC analysis	Oxidation of the compound.	- The primary oxidation product is 2-pinane hydroperoxide. Consider this as a potential identity for the impurity peak.- If the presence of peroxides is a concern for your application, consider performing a peroxide value test.
Inconsistent experimental results	Degradation of (1R)-(+)-cis-Pinane leading to lower effective concentration or the presence of reactive impurities (peroxides).	- Re-analyze the purity of your starting material before use.- If peroxides are suspected, they can be removed by appropriate purification methods, but this should be done with caution due to the potential hazards of peroxides.
Color change of the liquid	(1R)-(+)-cis-Pinane is a colorless liquid. A change in color may indicate significant degradation or contamination.	- Do not use the material if a significant color change is observed.- Re-purify the compound if possible and necessary for your application, or obtain a fresh batch.

Stability and Storage Conditions Summary

Parameter	Condition	Recommendation	Rationale
Temperature	Long-term	2-8°C (Refrigerator)[3]	To minimize the rate of autoxidation and maintain stability.
Short-term / Handling	Cool, well-ventilated area[1][4]	To prevent the buildup of flammable vapors and reduce thermal stress.	
Atmosphere	Storage	Tightly sealed container[1][2][4]	To prevent exposure to atmospheric oxygen, which leads to autoxidation.[5]
Under an inert atmosphere (e.g., Nitrogen, Argon)	To further minimize contact with oxygen and enhance long-term stability.		
Light	Storage	Dark location or in an amber container[1][2]	To prevent potential light-induced degradation, as is good practice for many organic compounds.
Incompatible Materials	Storage	Away from strong oxidizing agents[6]	To avoid vigorous and potentially hazardous reactions.

Experimental Protocols

Protocol: Accelerated Stability Study of (1R)-(+)-cis-Pinane

This protocol is adapted from the ICH Q1A(R2) guidelines for stability testing.

1. Objective: To evaluate the stability of **(1R)-(+)-cis-Pinane** under accelerated storage conditions to predict its shelf life and identify potential degradation products.

2. Materials:

- **(1R)-(+)-cis-Pinane** (minimum of 3 batches, if available)
- Amber glass vials with airtight caps
- Stability chamber capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $75\% \text{ RH} \pm 5\% \text{ RH}$
- Gas Chromatography with Flame Ionization Detector (GC-FID) system
- Chiral GC column for enantiomeric purity assessment
- Reference standards for **(1R)-(+)-cis-Pinane** and any known potential impurities

3. Procedure:

- Initial Analysis (Time 0):
 - For each batch, perform initial analysis for appearance, assay (purity by GC-FID), and enantiomeric purity (by chiral GC).
 - Record the initial results.
- Sample Preparation and Storage:
 - Aliquot a sufficient amount of **(1R)-(+)-cis-Pinane** from each batch into separate, properly labeled amber glass vials.
 - Tightly seal the vials. For a more rigorous study, the headspace can be flushed with nitrogen before sealing.
 - Place the vials in the stability chamber set to 40°C / $75\% \text{ RH}$.
- Time Points for Testing:

- Pull samples for analysis at predetermined time points. For an accelerated study, typical time points are 0, 1, 3, and 6 months.
- Analysis at Each Time Point:
 - At each time point, remove the designated vials from the stability chamber.
 - Allow the vials to equilibrate to room temperature before opening.
 - Perform the following analyses:
 - Appearance: Visually inspect for any changes in color or clarity.
 - Assay (Purity): Determine the purity of the sample using a validated GC-FID method.
 - Degradation Products: Quantify any new peaks that appear in the chromatogram. Identify them if possible.
- Data Evaluation:
 - Compare the results at each time point to the initial (Time 0) data.
 - Evaluate any significant changes in purity or the formation of degradation products.

Visualizations

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References

- 1. Research Collection | ETH Library [research-collection.ethz.ch]
- 2. (1R)-(+)-cis-Pinane | 4795-86-2 | Benchchem [benchchem.com]
- 3. Autoxidation of α -pinene at high oxygen pressure - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]

- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. (1R)-(+)-CIS-PINANE CAS#: 4795-86-2 [m.chemicalbook.com]
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